Technical Support Center: ISO-CHLORIDAZON Degradation Product Analysis

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Compound of Interest		
Compound Name:	ISO-CHLORIDAZON	
Cat. No.:	B1142978	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to identifying and characterizing the degradation products of **ISO-CHLORIDAZON**. The information is presented in a question-and-answer format to directly address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary degradation products of ISO-CHLORIDAZON?

A1: The primary degradation products of **ISO-CHLORIDAZON** (also known as Chloridazon) identified in environmental and laboratory studies are:

- Chloridazon-desphenyl (DPC): This is a major metabolite formed by the removal of the phenyl group from the parent molecule. It is frequently detected in soil and water samples.[1]
- Methyl-desphenyl-chloridazon (Me-DPC): Another significant metabolite, particularly observed in soil, where a methyl group is attached after the removal of the phenyl group.[1]

Under advanced oxidation processes (AOPs), such as Fenton and photo-Fenton treatments, additional degradation by-products have been identified:

- Pyridine-3,4,5-trione
- Oxaluric acid







• 5-hydroxyhydantoin[2]

Q2: What are the main degradation pathways for ISO-CHLORIDAZON?

A2: ISO-CHLORIDAZON degrades through both biotic and abiotic pathways.

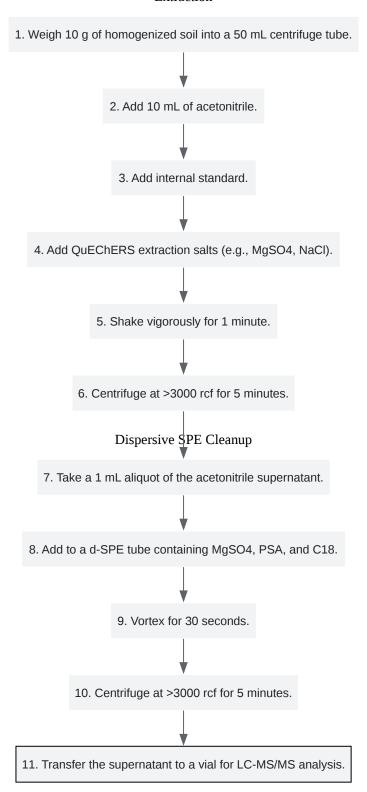
- Biotic degradation: This primarily occurs in soil and is mediated by microorganisms. The
 primary transformation is the cleavage of the N-phenyl bond, leading to the formation of
 Chloridazon-desphenyl.
- Abiotic degradation: This includes processes like photolysis (degradation by sunlight) and hydrolysis (reaction with water). ISO-CHLORIDAZON is relatively stable to hydrolysis at environmental pH ranges (pH 3-9) but can undergo photodegradation.[3] The disappearance half-life in simulated sunlight in water (pH 7) is approximately 150 hours.[3]

Below is a diagram illustrating the primary degradation pathway of ISO-CHLORIDAZON.





Extraction





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